

Application Notes and Protocols for Measuring Neutrophil Elastase Activity Following GW311616 Treatment

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Compound of Interest

Compound Name: GW311616

Cat. No.: B1662915

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Introduction

Neutrophil elastase (NE), a serine protease stored in the azurophilic granules of neutrophils, is a key player in the innate immune response, contributing to the degradation of pathogenic proteins. However, dysregulated NE activity is implicated in the pathology of numerous inflammatory diseases, including chronic obstructive pulmonary disease (COPD), cystic fibrosis, and acute respiratory distress syndrome (ARDS). Consequently, the development of potent and specific NE inhibitors is a significant focus of therapeutic research. **GW311616** is a potent, selective, and orally bioavailable inhibitor of human neutrophil elastase (HNE)[1]. These application notes provide a comprehensive protocol for measuring the inhibitory activity of **GW311616** against neutrophil elastase.

Data Presentation

The inhibitory potential of **GW311616** against human neutrophil elastase has been quantified in various studies. The following tables summarize the key quantitative data.

Table 1: In Vitro Inhibition of Human Neutrophil Elastase by **GW311616**

Parameter	Value	Reference
IC ₅₀	22 nM	[1]
K _i	0.31 nM	[1]
Concentration for marked suppression in cell lines (U937 and K562)	150 µM	[1]
Concentration used in in vitro neutrophil differentiation studies	10 µM	[2]

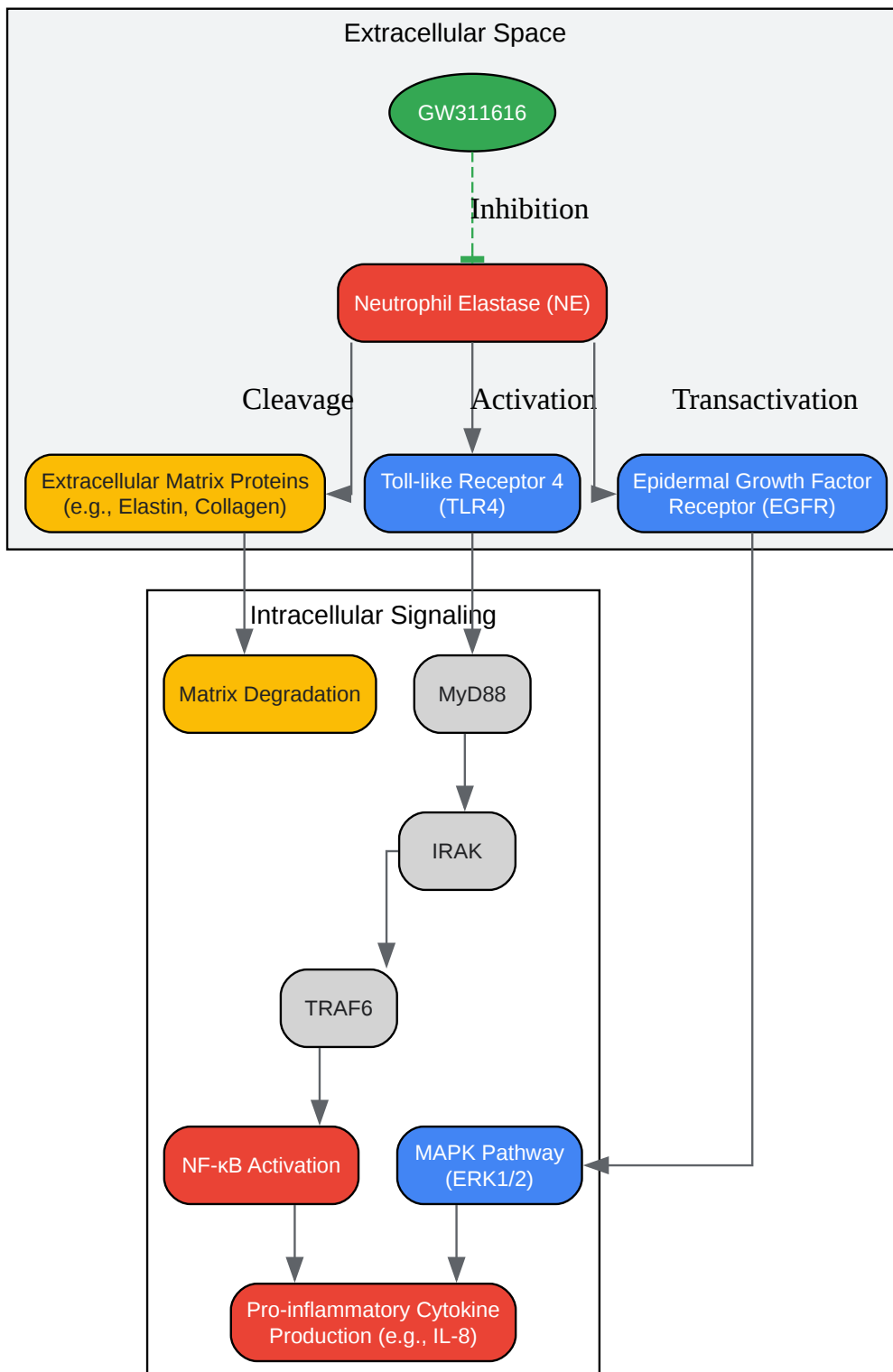
Table 2: In Vivo Inhibition of Neutrophil Elastase by **GW311616** in Animal Models

Animal Model	Dosage	Effect	Time Point	Reference
Dog	0.22 mg/kg (oral)	>50% inhibition of circulating NE activity	6 hours post-dose	[1][3]
Dog	2 mg/kg (oral)	>90% inhibition of circulating NE activity	Maintained for 4 days	[1][3]
Mouse	2 mg/kg (oral)	Significant inhibition of NE activity	6 and 24 hours post-reperfusion in an IRI model	[3]

Signaling Pathways

Neutrophil elastase is involved in complex signaling cascades that promote inflammation. **GW311616**, by directly inhibiting NE, can modulate these downstream pathways.

Neutrophil Elastase Signaling and Inhibition by GW311616

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Caption: Inhibition of Neutrophil Elastase by **GW311616** blocks downstream pro-inflammatory signaling pathways.

Experimental Protocols

This section provides a detailed methodology for a fluorometric assay to measure the inhibitory effect of **GW311616** on neutrophil elastase activity. This protocol is adapted from standard commercially available kits.

1. Materials and Reagents

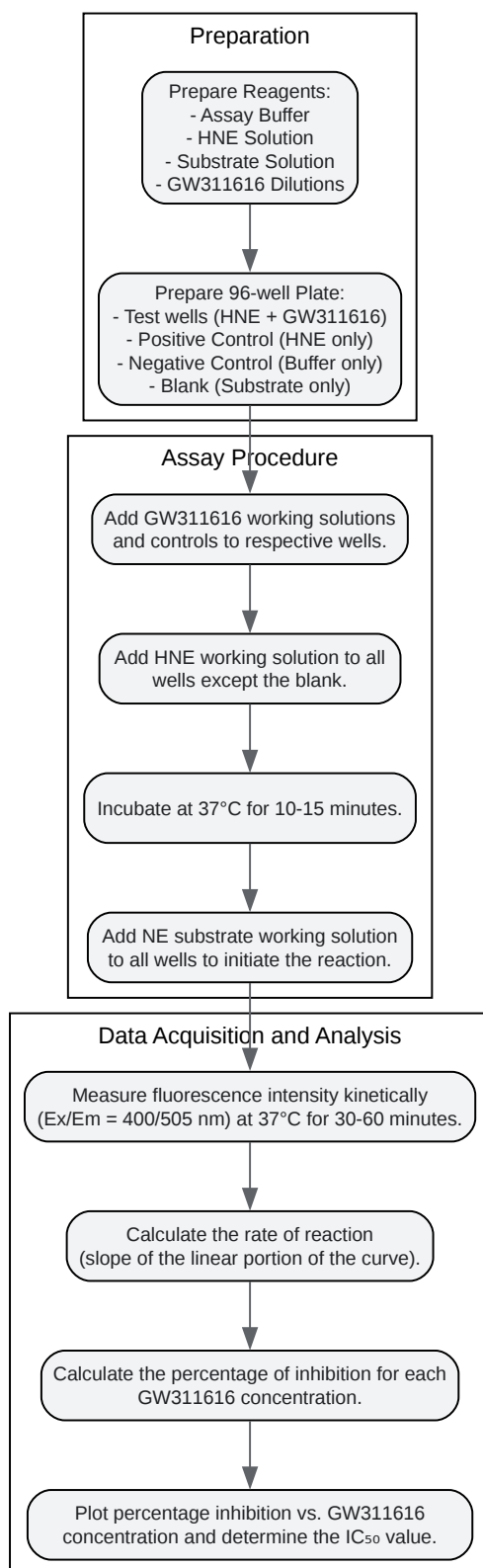
- Human Neutrophil Elastase (HNE), active enzyme
- **GW311616** hydrochloride
- Fluorogenic NE substrate (e.g., MeOSuc-Ala-Ala-Pro-Val-AMC)
- Assay Buffer (e.g., 0.1 M HEPES, 0.5 M NaCl, 0.05% Tween-20, pH 7.5)
- Dimethyl sulfoxide (DMSO)
- 96-well black, flat-bottom microplate
- Fluorescence microplate reader (Excitation/Emission = 400/505 nm)
- Standard laboratory equipment (pipettes, tubes, etc.)

2. Reagent Preparation

- Assay Buffer: Prepare and adjust the pH to 7.5. Store at 4°C.
- Human Neutrophil Elastase (HNE) Stock Solution: Reconstitute lyophilized HNE in assay buffer to a stock concentration of 1 U/mL. Aliquot and store at -80°C. On the day of the experiment, dilute the stock solution to the desired working concentration (e.g., 0.1 U/mL) in cold assay buffer.
- NE Substrate Stock Solution: Dissolve the fluorogenic substrate in DMSO to create a 10 mM stock solution. Store at -20°C, protected from light.

- **GW311616** Stock Solution: Dissolve **GW311616** in DMSO to create a 10 mM stock solution. Store at -20°C.
- **GW311616** Working Solutions: Prepare serial dilutions of the **GW311616** stock solution in assay buffer to achieve a range of desired final concentrations for testing.

3. Experimental Workflow



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- 3. The Inhibition of Neutrophil Elastase Ameliorates Mouse Liver Damage Due to Ischemia and Reperfusion - PMC [pmc.ncbi.nlm.nih.gov]
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